

Safe handling and storage procedures for 2-Butyne-1,4-diol

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Compound of Interest

Compound Name: 2-Butyne-1,4-diol

Cat. No.: B031916

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Technical Support Center: 2-Butyne-1,4-diol

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and storage of **2-Butyne-1,4-diol**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Butyne-1,4-diol**?

A1: **2-Butyne-1,4-diol** is a toxic and corrosive solid.^[1] Key hazards include:

- Toxicity: It is toxic if swallowed, inhaled, or in contact with skin.^{[2][3][4][5]}
- Corrosivity: It causes severe skin burns and eye damage.^{[2][3][4][6]}
- Sensitization: It may cause an allergic skin reaction.^{[2][3][4]}
- Organ Damage: It may cause damage to organs, including the liver, kidneys, and blood, through prolonged or repeated exposure.^{[4][5][6]}
- Combustibility: It is a combustible solid.^[6]

Q2: What personal protective equipment (PPE) is required when handling **2-Butyne-1,4-diol**?

A2: Due to its hazardous nature, the following PPE is mandatory:

- Hand Protection: Wear suitable chemical-resistant gloves (e.g., nitrile rubber).[1][3]
- Eye/Face Protection: Use safety goggles with side protection or a face shield.[1][3]
- Skin and Body Protection: A lab coat or chemical protection suit is required.[1][6]
- Respiratory Protection: If dust or aerosols may be generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1][7] Work should be conducted in a well-ventilated area or under a chemical fume hood.[1][7]

Q3: What are the proper storage conditions for **2-Butyne-1,4-diol**?

A3: Store **2-Butyne-1,4-diol** in a cool, dry, and well-ventilated area.[2][3] Keep the container tightly closed and store it locked up.[2][3] The storage temperature should be kept below 40°C, and storage for longer than a few months should be avoided as the flakes may set.[2] It should be stored separately from incompatible materials.[2][6]

Q4: What materials are incompatible with **2-Butyne-1,4-diol**?

A4: **2-Butyne-1,4-diol** is incompatible with strong oxidizing agents, strong acids, strong bases, acid chlorides, and acid anhydrides.[5][8] It can react violently with anhydrides, acid chlorides, mercury salts, and alkaline hydroxides or chlorides, which can generate an explosion hazard.[6]

Q5: What are the signs of decomposition and what are the hazardous decomposition products?

A5: Decomposition can be initiated by heat or contact with incompatible materials.[9] While stable under normal conditions, it can decompose explosively during distillation in the presence of impurities like alkali hydroxides or certain metal salts.[5] When heated to decomposition, it may emit acrid smoke and toxic fumes, including carbon monoxide and carbon dioxide.[4][7]

Troubleshooting Guides

Issue: Accidental Spill

Question: What should I do in the event of a **2-Butyne-1,4-diol** spill?

Answer:

- Evacuate and Secure the Area: Immediately evacuate the danger area.[6] Remove all sources of ignition.[2]
- Wear Appropriate PPE: Before cleaning, ensure you are wearing the proper personal protective equipment, including a chemical protection suit and self-contained breathing apparatus for large spills.[6]
- Contain the Spill: For small spills, you can sweep the spilled substance into covered containers.[6] If it is a powder, moisten it first to prevent dusting.[6]
- Cleanup: Carefully collect the remainder of the material.[6] Use non-sparking tools.[2]
- Decontaminate: Wash the spill area thoroughly.
- Dispose of Waste: Dispose of the collected material and any contaminated cleaning supplies as hazardous waste in accordance with local regulations.[1][2]

Issue: Accidental Exposure

Question: What are the first aid measures for exposure to **2-Butyne-1,4-diol**?

Answer:

- Inhalation: Move the person to fresh air and keep them comfortable for breathing.[2] Rest in a half-upright position.[6] Seek immediate medical attention.[2][6]
- Skin Contact: Immediately remove all contaminated clothing.[7] Rinse the skin with plenty of water for at least 15 minutes.[7] Seek immediate medical attention.[2][6]
- Eye Contact: Rinse cautiously with water for several minutes.[2] Remove contact lenses if present and easy to do. Continue rinsing.[2] Seek immediate medical attention.[2][6]
- Ingestion: Rinse the mouth with water.[2][6] Do NOT induce vomiting.[2][6] Seek immediate medical attention.[2][6]

Quantitative Data Summary

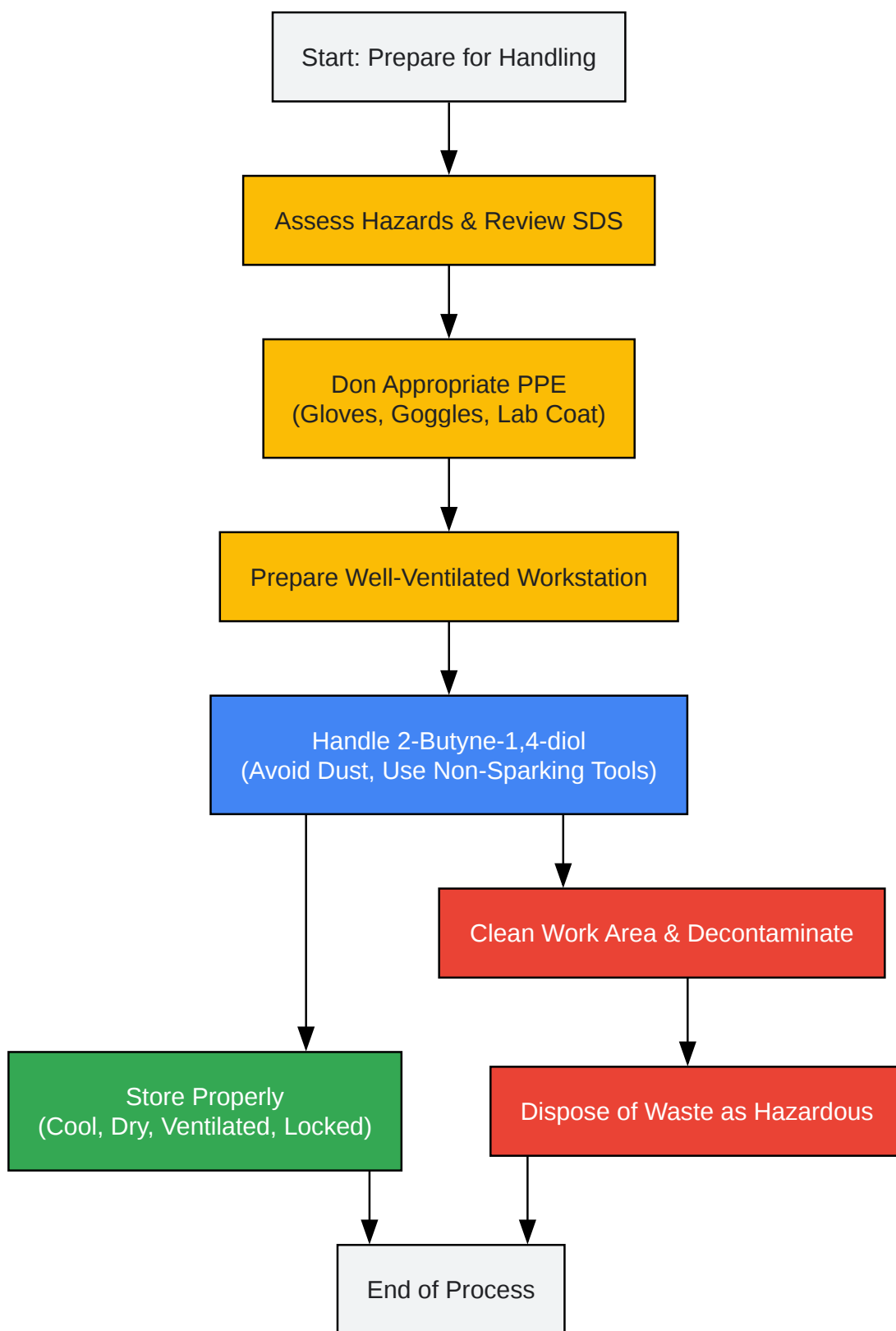
Property	Value	Reference
Appearance	White to yellow or beige solid	[1]
Melting Point	54 - 58 °C	[1]
Boiling Point	238 °C	[1][4]
Flash Point	128 - 152 °C	[1]
Oral Toxicity (Rat LD50)	100 - 105 mg/kg	[1]
Storage Temperature	Below 40 °C	[2]

Experimental Protocols

Protocol: General Handling Procedure

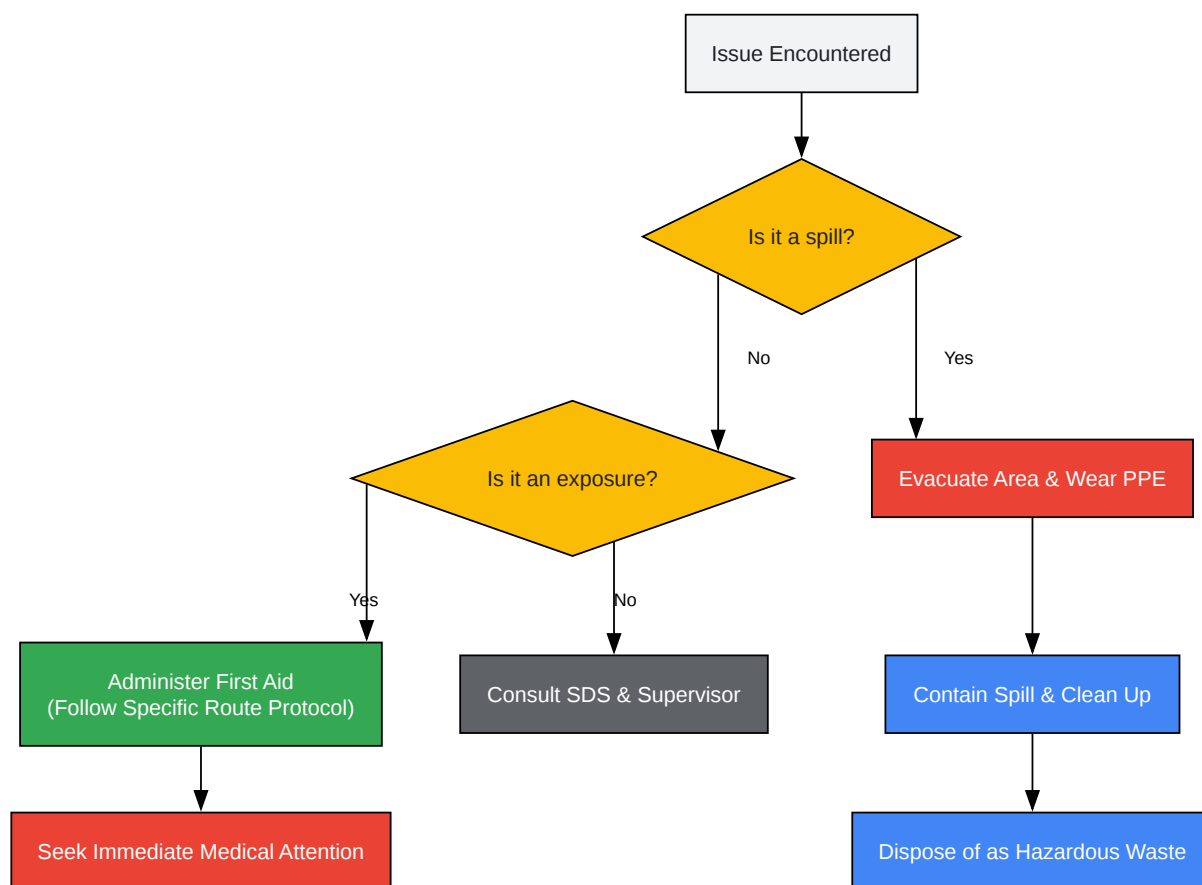
- Preparation: Before handling, ensure the work area is clean and uncluttered. Confirm that a safety shower and eyewash station are readily accessible.[7]
- Personal Protective Equipment (PPE): Don all required PPE as outlined in the FAQ section.
- Ventilation: Conduct all work in a well-ventilated area or under a chemical fume hood.[2][7]
- Dispensing: When weighing or transferring the solid, avoid the formation of dust and aerosols.[2] Use non-sparking tools.[2]
- Reactions: If heating is required, use a controlled heating source. Avoid open flames.[2]
- Post-Handling: After handling, wash hands and any exposed skin thoroughly.[3] Clean the work area and decontaminate any equipment used.
- Storage: Return the container to its designated locked storage area, ensuring the container is tightly closed.[2][3]

Visualizations



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Caption: Workflow for the safe handling of **2-Butyne-1,4-diol**.



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